

Minimizing JTE-607 toxicity in non-cancerous cells

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Compound of Interest

Compound Name: Jte-607

Cat. No.: B1662373

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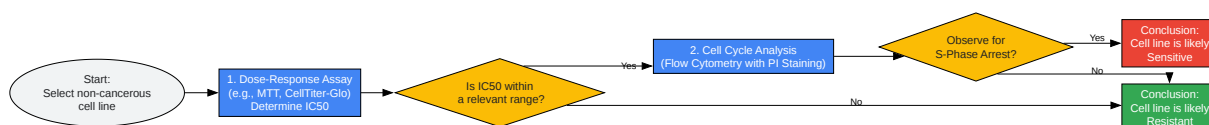
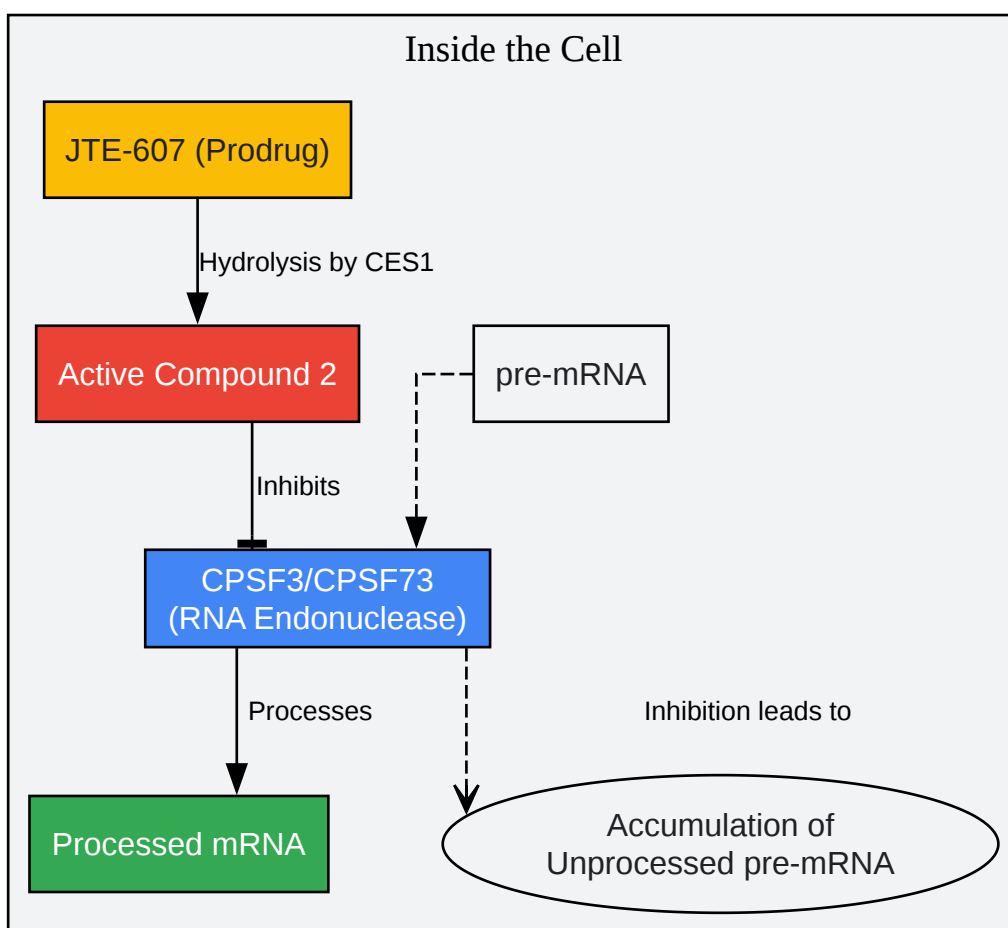
Technical Support Center: JTE-607

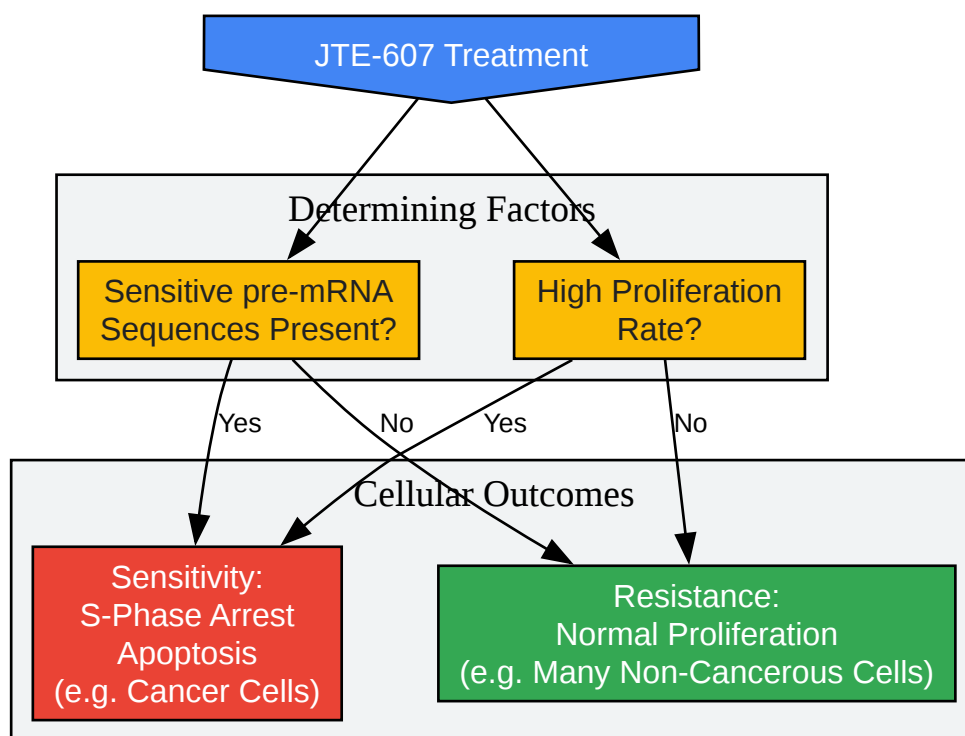
This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers using **JTE-607**, with a focus on understanding and minimizing potential toxicity in non-cancerous cells.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the mechanism of action for **JTE-607**?

A1: **JTE-607** is a prodrug that is metabolically activated within the cell. The cellular enzyme carboxylesterase 1 (CES1) hydrolyzes **JTE-607** into its active form, referred to as Compound 2.^{[1][2]} This active compound directly targets and inhibits Cleavage and Polyadenylation Specificity Factor Subunit 3 (CPSF3, also known as CPSF73).^{[3][4]} CPSF3 is a critical RNA endonuclease responsible for the 3'-end processing of messenger RNA precursors (pre-mRNAs).^{[3][4]} By inhibiting CPSF3, **JTE-607** causes an accumulation of unprocessed pre-mRNAs, disrupting gene expression.^{[3][4]}





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References

- 1. The anti-cancer compound JTE-607 reveals hidden sequence specificity of the mRNA 3' processing machinery - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biorxiv.org [biorxiv.org]
- 3. researchgate.net [researchgate.net]
- 4. JTE-607, a multiple cytokine production inhibitor, targets CPSF3 and inhibits pre-mRNA processing - PubMed [pubmed.ncbi.nlm.nih.gov]
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